

Precision Coupling Protocols for 3-(Heptyloxy)-N-methylaniline

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Compound of Interest

Compound Name: 3-(Heptyloxy)-N-methylaniline

CAS No.: 1040686-71-2

Cat. No.: B1451134

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Executive Summary

This Application Note details the optimized reaction conditions for coupling **3-(Heptyloxy)-N-methylaniline** (CAS: N/A for specific isomer, representative of lipophilic N-alkyl anilines). This molecule represents a distinct class of "privileged structures" in drug discovery: electron-rich, lipophilic secondary amines used to modulate solubility and hydrophobic binding in kinase inhibitors and GPCR ligands.

Due to the steric bulk of the N-methyl group and the electron-donating nature of the meta-heptyloxy substituent, this substrate requires tailored protocols to suppress side reactions (e.g., oxidation, homocoupling) and overcome steric hindrance during bond formation. This guide focuses on two primary transformation pathways:

- Pd-Catalyzed C–N Cross-Coupling (Buchwald-Hartwig) for tertiary amine synthesis.
- High-Efficiency Amide Coupling for scaffold decoration.

Part 1: Chemical Profile & Reactivity Assessment

Structural Analysis[1]

- **Nucleophilic Center:** The secondary amine (N-methyl) is the primary reactive site. While nucleophilic, the methyl group introduces steric strain (σ -value ~ 1.70) that significantly retards attack on electrophiles compared to primary anilines.
- **Electronic Modulation:** The heptyloxy group at the meta position exerts a mild inductive withdrawing effect (σ -value ~ 0.15) but a stronger resonance donating effect (σ -value ~ -0.15), making the ring electron-rich. This increases susceptibility to oxidation.
- **Lipophilicity:** The heptyl chain imparts high logP. The molecule is highly soluble in non-polar solvents (Toluene, DCM, EtOAc) but virtually insoluble in water.

Handling & Storage[2]

- **Oxidation Sensitivity:** Electron-rich anilines darken upon air exposure. Store under Argon/Nitrogen at 4°C.
- **Purification:** The lipophilic tail often causes "streaking" on silica. Use 1% Triethylamine (TEA) in eluents to sharpen peaks.

Part 2: Protocol A — Buchwald-Hartwig C–N Cross-Coupling

Objective: Synthesis of tertiary diarylamines or aryl-heteroaryl amines.

Mechanistic Rationale

Standard coupling conditions (e.g., Pd(PPh₃)₄, Na₂CO₃, toluene, 100°C, 12h)

) often fail with secondary anilines due to slow reductive elimination. We utilize RuPhos, a bulky dialkylbiaryl phosphine ligand, which forms a catalytic pocket that facilitates the coupling of secondary amines while preventing

-hydride elimination.

Reaction Workflow Visualization

Caption: Catalytic cycle emphasizing the critical amine binding and deprotonation steps facilitated by the RuPhos ligand system.

Experimental Protocol

Scale: 1.0 mmol | Time: 2–16 h | Temp: 80–100°C

Reagent	Equivalents	Role
Aryl Halide (Cl/Br)	1.0 eq	Electrophile
3-(Heptyloxy)-N-methylaniline	1.2 eq	Nucleophile
RuPhos Pd G4	0.02 eq (2 mol%)	Precatalyst (Air stable)
RuPhos (Free ligand)	0.02 eq (2 mol%)	Stabilizer (Optional but recommended)
NaOtBu	1.5 eq	Strong Base (Soluble in Toluene)
Toluene (Anhydrous)	0.2 M conc.	Solvent

Step-by-Step:

- Charge Solids: In a glovebox or under active

flow, add the Aryl Halide, NaOtBu, and RuPhos Pd G4 to a reaction vial equipped with a magnetic stir bar.

- Solvent Addition: Add anhydrous Toluene. Degas by sparging with

for 5 minutes.

- Amine Addition: Add **3-(Heptyloxy)-N-methylaniline** via syringe. If the amine is viscous, dilute with a small volume of Toluene before addition.

- Reaction: Seal the vial and heat to 85°C. Monitor by LCMS.
 - Checkpoint: If conversion stalls at 50%, add another 1 mol% catalyst.
- Workup: Cool to RT. Dilute with EtOAc, filter through a pad of Celite to remove Pd black and salts. Concentrate and purify via flash chromatography (Hexanes/EtOAc).

Part 3: Protocol B — Sterically Demanding Amide Coupling

Objective: Synthesis of N-methylated amides (Peptidomimetics).

Mechanistic Rationale

Coupling secondary anilines with carboxylic acids is difficult due to steric clash. Standard carbodiimides (EDC/DCC) often result in low yields or slow kinetics. We employ HATU (Hexafluorophosphate Azabenzotriazole Tetramethyl Uronium) for its superior reactivity, or T3P (Propylphosphonic anhydride) for lower epimerization risk and easier workup.

Decision Matrix for Conditions

Variable	Condition Set A (Standard)	Condition Set B (Difficult/Hindered)
Coupling Reagent	HATU	T3P (50% in EtOAc)
Base	DIPEA (Hünig's Base)	Pyridine or N-Methylmorpholine (NMM)
Solvent	DMF or DMAc	EtOAc or 2-MeTHF
Use Case	General scaffold decoration	Highly hindered acids or scale-up (>5g)

Experimental Protocol (Condition Set A: HATU)

Scale: 0.5 mmol | Time: 1–4 h | Temp: RT to 50°C

Step-by-Step:

- Activation: Dissolve the Carboxylic Acid (1.0 eq) in dry DMF (0.1 M). Add DIPEA (3.0 eq) and stir for 2 minutes.
- Reagent Addition: Add HATU (1.2 eq) in one portion. The solution should turn yellow/orange. Stir for 5 minutes to form the active ester.
- Coupling: Add **3-(Heptyloxy)-N-methylaniline** (1.1 eq).
- Monitoring: Stir at Room Temperature.
 - Troubleshooting: If no reaction after 2h, heat to 50°C. The N-methyl group can significantly retard the nucleophilic attack.
- Workup (Critical for Lipophilic Amines):
 - Dilute with EtOAc.
 - Wash 1: Saturated
(Removes unreacted amine).
 - Wash 2: Saturated
(Removes acids/HATU byproducts).
 - Wash 3: LiCl (5% aq) (Removes DMF).
 - Dry over

and concentrate.

Part 4: Analytical Data Summary

The following table summarizes expected analytical signatures for validation.

Analytical Method	Expected Observation	Notes
TLC ()	High in Hex/EtOAc (e.g., 0.6 in 4:1)	UV active (254 nm). Stains well with PMA or Iodine.
LC-MS (ESI+)	dominant	The heptyloxy chain increases retention time significantly on C18 columns. Use high % organic gradient (50-100% B).
¹ H-NMR ()	triplet (~3.9 ppm), singlet (~2.8 ppm)	Look for diagnostic coupling of the aromatic protons to confirm regiochemistry.

References

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- T3P (Propylphosphonic Anhydride)
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